

Diflubenzuron-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: **Diflubenzuron-d4**

Cat. No.: **B12400141**

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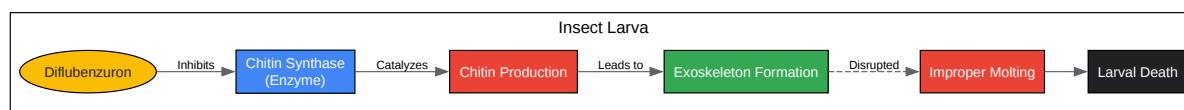
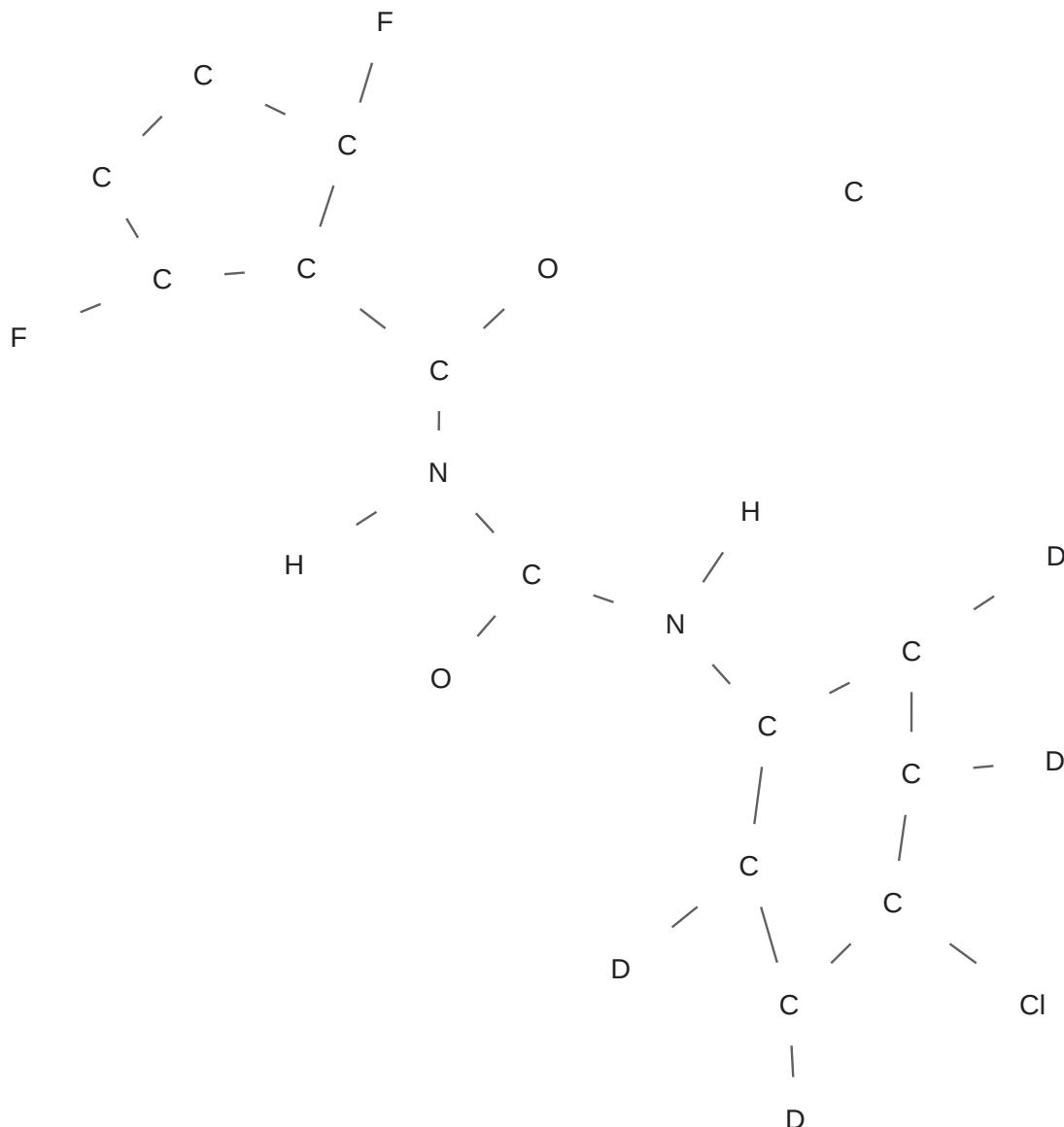
For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide to the chemical structure, properties, and analytical methodologies related to **Diflubenzuron-d4**.

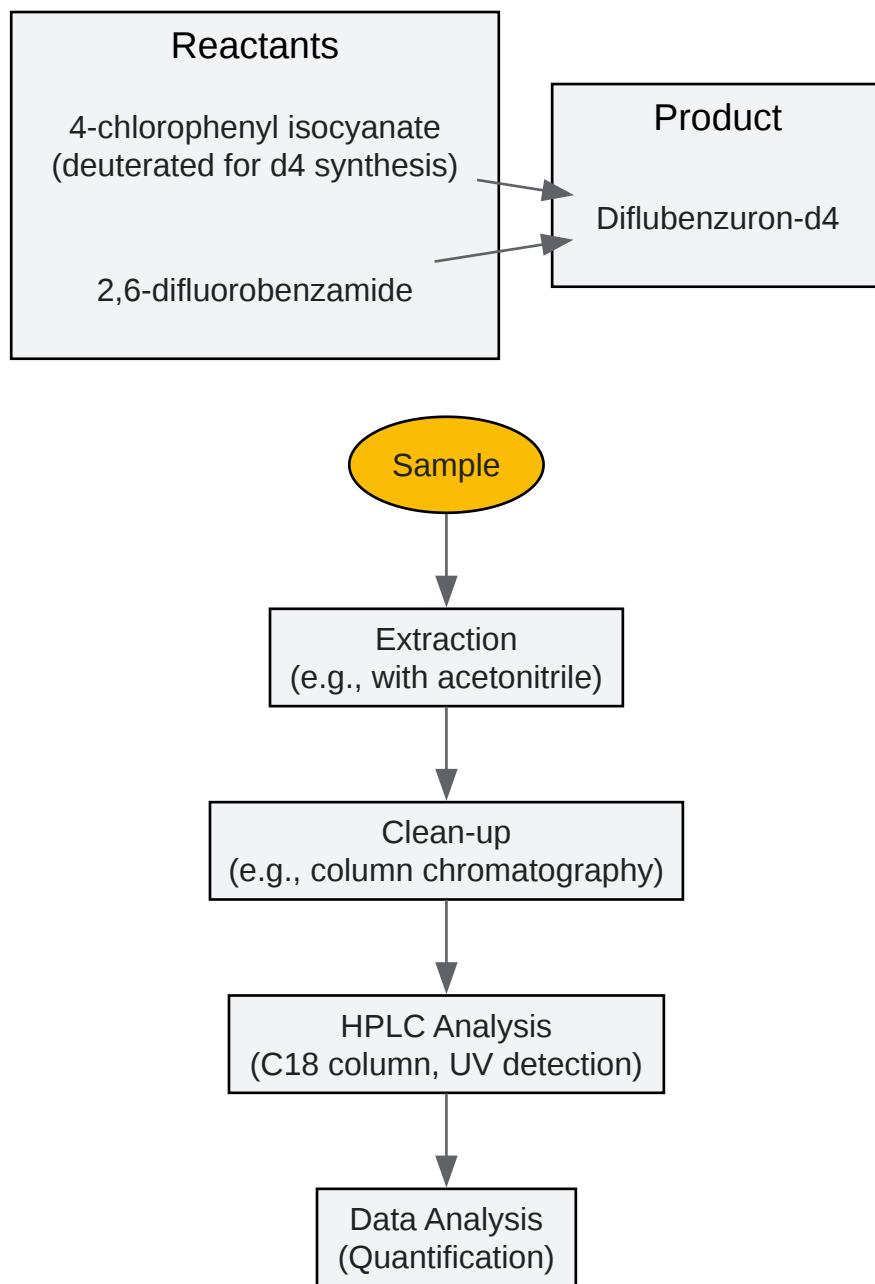
Diflubenzuron-d4 is the deuterated form of Diflubenzuron, an insecticide belonging to the benzoylurea class.^{[1][2]} The incorporation of deuterium atoms provides a valuable tool for various research applications, including its use as an internal standard in quantitative analyses by NMR, GC-MS, or LC-MS, and as a tracer in metabolic and pharmacokinetic studies.^[1]

Chemical Structure and Properties

Diflubenzuron-d4 is structurally characterized by a central urea moiety linked to a 4-chlorophenyl group and a 2,6-difluorobenzoyl group, with four deuterium atoms incorporated into the chlorophenyl ring.

Chemical Structure:





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
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